

Solubility Profile of 6-Hydroxy-5-nitronicotinic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-Hydroxy-5-nitronicotinic acid

Cat. No.: B1295928

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **6-Hydroxy-5-nitronicotinic acid**. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document outlines a comprehensive experimental protocol for determining its solubility in various solvents. Furthermore, it details the common synthesis pathway for the compound.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **6-Hydroxy-5-nitronicotinic acid** in common laboratory solvents is not readily available. Chemical supplier databases and scientific publications reviewed do not currently provide specific values (e.g., in g/100mL or mol/L).

Solvent	Quantitative Solubility	Temperature (°C)
Water	Data not available	-
Ethanol	Data not available	-
Methanol	Data not available	-
Acetone	Data not available	-
Dimethyl Sulfoxide (DMSO)	Data not available	-
Dimethylformamide (DMF)	Data not available	-

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a solid organic compound like **6-Hydroxy-5-nitronicotinic acid**. This method can be adapted to various solvents and temperatures.

Objective: To determine the solubility of **6-Hydroxy-5-nitronicotinic acid** in a given solvent at a specific temperature.

Materials:

- **6-Hydroxy-5-nitronicotinic acid**
- Selected solvents (e.g., water, ethanol, DMSO)
- Analytical balance
- Vials or test tubes with caps
- Constant temperature bath or shaker incubator
- Magnetic stirrer and stir bars (optional)
- Filtration apparatus (e.g., syringe filters, vacuum filtration)
- Apparatus for quantitative analysis (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

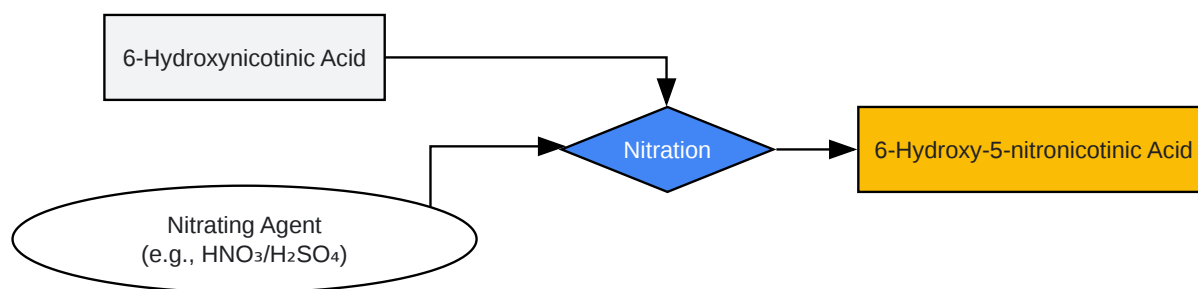
- Preparation of Saturated Solutions:
 - Add an excess amount of **6-Hydroxy-5-nitronicotinic acid** to a known volume of the desired solvent in a vial. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature bath or shaker incubator set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After the equilibration period, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or temperature-equilibrated pipette to avoid precipitation.
 - Immediately filter the collected supernatant using a syringe filter (of a material compatible with the solvent) to remove any remaining solid particles.
- Quantitative Analysis:
 - Accurately dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method to be used.
 - Determine the concentration of **6-Hydroxy-5-nitronicotinic acid** in the diluted solution using a validated analytical technique such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC). A pre-established calibration curve is required for this step.
- Calculation of Solubility:

- Calculate the concentration of the original, undiluted saturated solution, taking into account the dilution factor.
- Express the solubility in desired units, such as grams per 100 mL (g/100mL) or moles per liter (mol/L).

Synthesis of 6-Hydroxy-5-nitronicotinic Acid

6-Hydroxy-5-nitronicotinic acid is typically synthesized via the nitration of 6-hydroxynicotinic acid.[1] Several methods have been reported, primarily varying in the nitrating agents and reaction conditions.[1]

A common synthetic approach involves the reaction of 6-hydroxynicotinic acid with a nitrating agent such as fuming nitric acid or a mixture of concentrated nitric and sulfuric acids.[1]

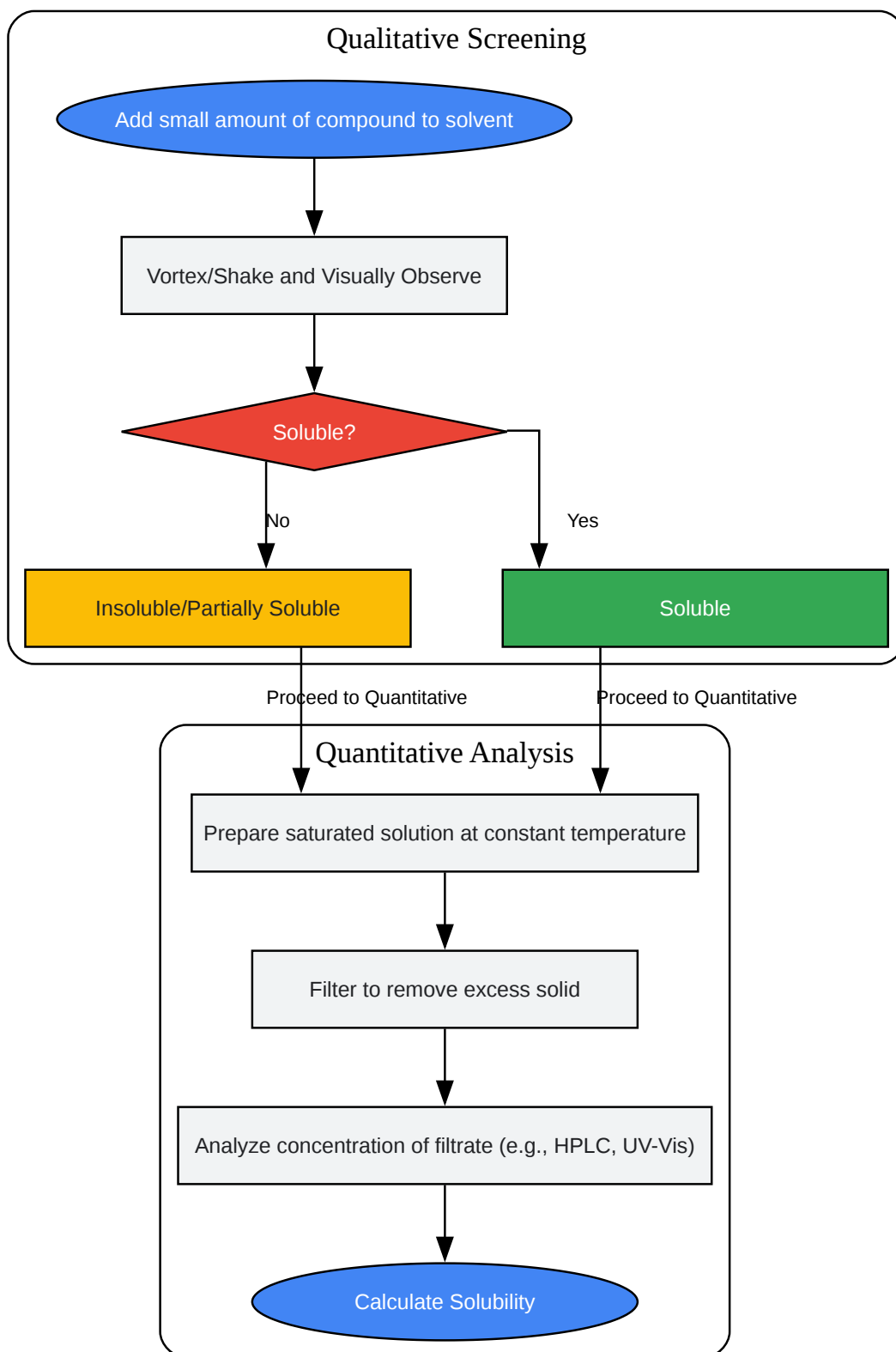


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Synthesis of **6-Hydroxy-5-nitronicotinic Acid**.

Experimental Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for the qualitative and quantitative assessment of a compound's solubility.



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General workflow for solubility determination.

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References

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